

Safe Disposal Protocol for Fmoc-Gly-OH-13C2

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Compound of Interest

Compound Name: **Fmoc-Gly-OH-13C2**

Cat. No.: **B12057112**

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This guide provides comprehensive safety and logistical information for the proper disposal of **Fmoc-Gly-OH-13C2**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The procedures outlined are intended for researchers, scientists, and professionals in drug development.

Material Properties and Hazard Identification

Fmoc-Gly-OH-13C2 is a stable isotope-labeled form of the Fmoc-protected amino acid glycine. [1][2] According to available Safety Data Sheets (SDS) for the non-labeled analog, Fmoc-Gly-OH, the substance is not classified as hazardous.[3][4] However, it should always be handled with care in a laboratory setting. The isotopic ¹³C label is a stable, non-radioactive isotope, and therefore does not require special handling procedures for radioactivity.[5][6] Disposal of compounds with stable isotopes should follow the same procedures as for their unlabeled counterparts.[5]

Property	Data
Appearance	White powder/solid
Molecular Formula	C ₁₅ ¹³ C ₂ H ₁₅ NO ₄
Melting Point	174 - 178 °C (345.2 - 352.4 °F)
Hazard Classification	Not classified as a hazardous substance.[3][4]
Solubility	Soluble in organic solvents like DMF.[7]
Stability	Stable under normal storage conditions.[8]

Experimental Protocol: Disposal Procedure

This step-by-step protocol outlines the recommended procedure for the disposal of **Fmoc-Gly-OH-13C2**.

Objective: To safely dispose of unused or waste **Fmoc-Gly-OH-13C2** in accordance with standard laboratory safety practices and environmental regulations.

Materials:

- Appropriate Personal Protective Equipment (PPE):
 - Safety glasses with side-shields or goggles.[3][4]
 - Chemical-resistant gloves (e.g., nitrile).[3][4]
 - Laboratory coat.
 - For large quantities or where dust may be generated, respiratory protection (e.g., N95 dust mask) is recommended.[4]
- Sealable, chemical-resistant waste container.
- Waste label.
- Spatula or scoop.

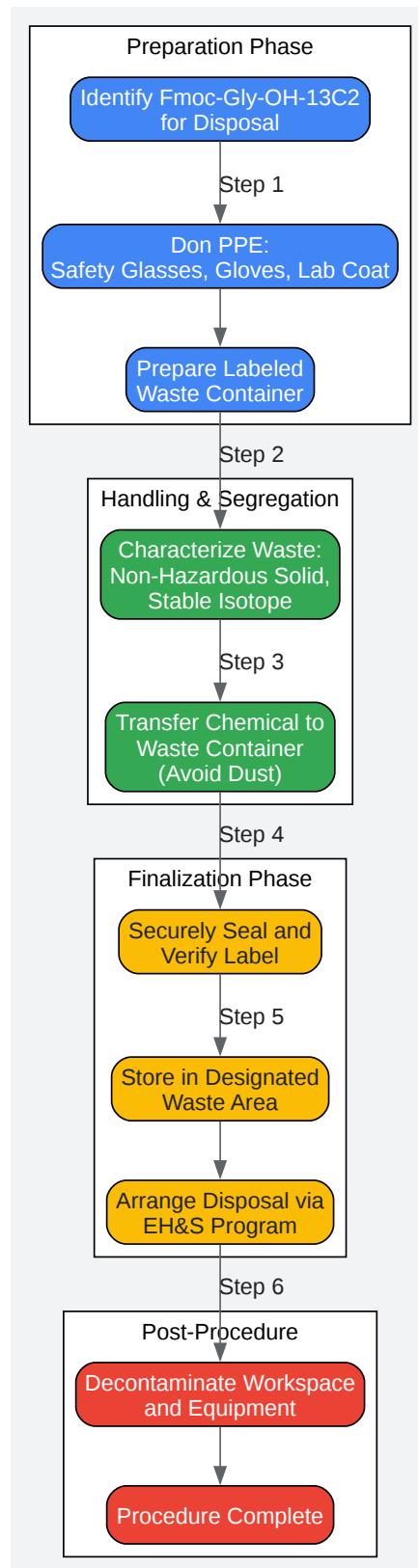
Methodology:

- Step 1: Personal Protective Equipment (PPE) and Preparation
 - Before handling the chemical, put on all required PPE, including safety glasses, a lab coat, and gloves.[3][4]
 - Ensure the work area, such as a chemical fume hood or a designated bench space, is clean and uncluttered.

- Prepare a designated solid chemical waste container. Ensure it is clean, dry, and properly labeled.
- Step 2: Waste Characterization and Segregation
 - Characterize the waste as "non-hazardous solid chemical waste."
 - Since **Fmoc-Gly-OH-13C2** contains a stable isotope, no radiological segregation is necessary.[\[5\]](#)[\[6\]](#) It should be treated like the standard, non-labeled Fmoc-Gly-OH.
 - Do not mix this waste with other waste streams, such as solvents, sharps, or biohazardous waste.
- Step 3: Transferring the Waste
 - Carefully transfer the solid **Fmoc-Gly-OH-13C2** from its original container into the designated solid chemical waste container using a clean spatula.
 - Avoid creating dust during the transfer.[\[3\]](#)[\[4\]](#) If handling a powder, perform the transfer in a fume hood or ventilated enclosure.
 - Once the transfer is complete, securely seal the waste container.
- Step 4: Labeling the Waste Container
 - Clearly label the waste container with the following information:
 - The words "Chemical Waste for Disposal."
 - The full chemical name: "**Fmoc-Gly-OH-13C2**" or "N-(9-Fluorenylmethyloxycarbonyl)-glycine-¹³C₂."
 - Approximate quantity of waste.
 - Date of accumulation.
 - Your name, laboratory, and contact information.
- Step 5: Storage and Disposal

- Store the sealed and labeled waste container in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[8]
- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EH&S) department or equivalent chemical waste management program.
- Follow all local, state, and federal regulations for chemical waste disposal.[3][4]
- Step 6: Decontamination
 - Clean the spatula and any surfaces that may have come into contact with the chemical.
 - Dispose of contaminated gloves and any disposable cleaning materials (e.g., paper towels) in the solid chemical waste container.
 - Wash your hands thoroughly with soap and water after completing the procedure.[3][4]

Disposal Workflow Diagram



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Caption: Disposal decision workflow for **Fmoc-Gly-OH-13C2**.

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